

An In-depth Technical Guide to the Stereochemistry of meso-2,4-dibromopentane

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Compound of Interest

Compound Name: 2,4-Dibromopentane

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This technical guide provides a comprehensive overview of meso-**2,4-dibromopentane**, with a particular focus on its defining characteristic: the internal plane of symmetry. This document delves into the stereochemical principles governing this molecule, supported by spectroscopic data, detailed experimental protocols, and logical visualizations to aid in its synthesis, identification, and differentiation from its stereoisomers.

Introduction to the Stereoisomers of 2,4-dibromopentane

2,4-dibromopentane is a halogenated alkane featuring two chiral centers at the C2 and C4 positions. This structural feature gives rise to three distinct stereoisomers: a pair of enantiomers, **(2R,4R)-2,4-dibromopentane** and **(2S,4S)-2,4-dibromopentane**, and a meso compound, **(2R,4S)-2,4-dibromopentane**.^[1] Unlike the chiral enantiomers, the meso isomer is achiral due to the presence of an internal plane of symmetry, which renders the molecule superimposable on its mirror image.^{[2][3][4][5][6]} This unique property leads to distinct physical and spectroscopic characteristics that allow for its identification and separation.

The relationship between these stereoisomers can be visualized as follows:

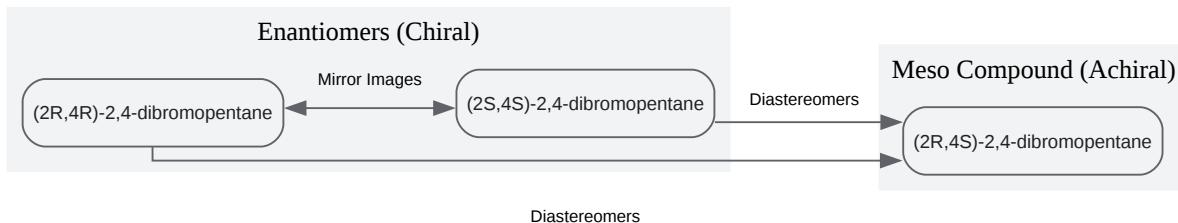
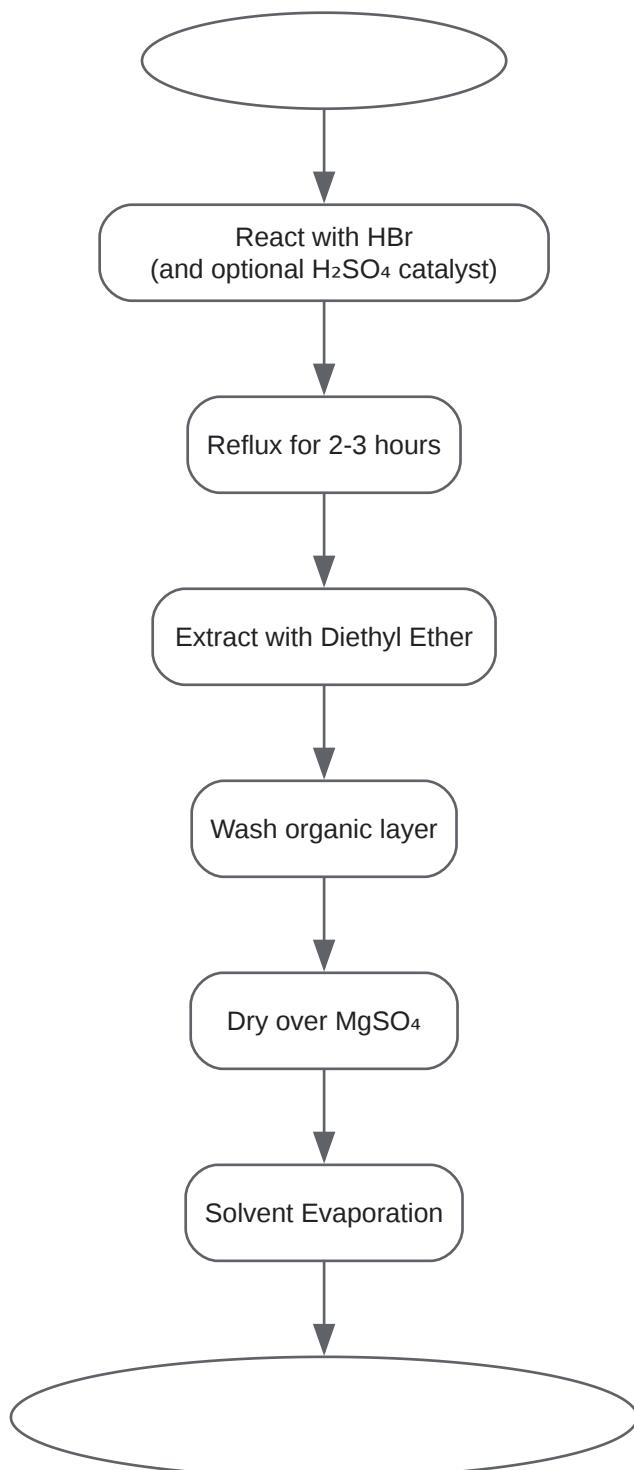
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Figure 1: Stereoisomeric relationships of **2,4-dibromopentane**.

The Plane of Symmetry in meso-2,4-dibromopentane

The defining feature of meso-**2,4-dibromopentane** is its internal plane of symmetry. In its most stable staggered conformation, this plane bisects the central C-C bonds and passes through the central methylene (CH_2) group. This symmetry element means that one half of the molecule is a mirror image of the other half. Consequently, despite having two chiral centers, the molecule as a whole is achiral and therefore optically inactive.

The staggered conformation where the bromine atoms are anti-periplanar to each other allows for this plane of symmetry to be most clearly visualized. In this conformation, the steric hindrance between the bulky bromine atoms and the methyl groups is minimized, leading to greater stability.



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References

- 1. brainly.com [brainly.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. youtube.com [youtube.com]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. Meso Compounds | OpenOChem Learn [learn.openochem.org]
- 6. masterorganicchemistry.com [masterorganicchemistry.com]
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